

2-Ethylhexyl chloroformate chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2-Ethylhexyl chloroformate*

Cat. No.: *B1294376*

[Get Quote](#)

An In-depth Technical Guide to **2-Ethylhexyl Chloroformate**: Chemical Properties and Structure

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a comprehensive overview of **2-Ethylhexyl chloroformate**, a key intermediate in various organic syntheses.

Chemical Structure and Identifiers

2-Ethylhexyl chloroformate is the 2-ethylhexyl ester of chloroformic acid. Its structure consists of a chloroformate group attached to a 2-ethylhexyl chain.

Identifier	Value	Citation
IUPAC Name	2-ethylhexyl carbonochloridate	[1]
CAS Number	24468-13-1	[1] [2] [3] [4] [5] [6]
EC Number	246-278-9	[2] [3]
Molecular Formula	C9H17ClO2	[1] [2] [3] [4]
Molecular Weight	192.68 g/mol	[1] [2] [4]
InChI Key	RTGLJCSUKOLTEM-UHFFFAOYSA-N	[7]
SMILES	CCCC(CC)COC(=O)Cl	[8]
Synonyms	Carbonochloridic acid, 2-ethylhexyl ester; 2-ethylhexyl chlorocarbonate; Chloroformic acid 2-ethylhexyl ester; Octyl chloroformate	[3] [5] [9] [10]

Physicochemical Properties

2-Ethylhexyl chloroformate is a colorless to light yellow liquid with a pungent odor.[\[6\]](#)[\[11\]](#)[\[12\]](#) It is denser than water and is soluble in common organic solvents like acetone, toluene, chloroform, and THF.[\[8\]](#)[\[11\]](#)

Property	Value	Citation
Appearance	Colorless to light yellow, clear liquid	[8] [11] [13]
Boiling Point	106-107 °C at 30 mm Hg	[8] [9] [13] [14]
Melting Point	< -55 °C	[11]
Density	0.981 g/mL at 25 °C	[8] [9] [13] [14]
Refractive Index (n _{20/D})	1.431	[8] [9] [13] [14]
Flash Point	101 °C (closed cup)	[2] [11]
Vapor Pressure	0.1 psi at 20 °C	[2]
Vapor Density	>1 (relative to air)	[2]

Reactivity and Stability

2-Ethylhexyl chloroformate is a reactive compound. Key reactivity information includes:

- Reaction with Water: It reacts with water and moist air, decomposing to produce corrosive and toxic fumes containing hydrogen chloride (HCl), carbon dioxide, and 2-ethylhexanol.[\[4\]](#) [\[8\]](#)[\[11\]](#)[\[13\]](#) This reaction can generate significant heat.[\[4\]](#)[\[11\]](#)
- Incompatibilities: It is incompatible with strong oxidizing agents, alcohols, and bases (including amines).[\[2\]](#)[\[8\]](#)[\[11\]](#)[\[13\]](#) Contact with metals may lead to the evolution of flammable hydrogen gas.[\[4\]](#)[\[8\]](#)[\[11\]](#)[\[13\]](#)
- Hazardous Reactions: It may react vigorously or explosively if mixed with diisopropyl ether or other ethers in the presence of trace amounts of metal salts.[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[11\]](#)[\[13\]](#)
- Stability: The compound is stable under recommended storage conditions, which include a cool, dry, and well-ventilated area, protected from direct sunlight in a tightly closed original container.[\[3\]](#)[\[15\]](#)

Experimental Protocols

Synthesis of 2-Ethylhexyl Chloroformate

A common method for the synthesis of **2-Ethylhexyl chloroformate** involves the reaction of 2-ethylhexanol with phosgene. A detailed experimental protocol is outlined in patent CN101602667A, which utilizes solid phosgene (triphosgene) for improved safety and handling. [15]

Materials:

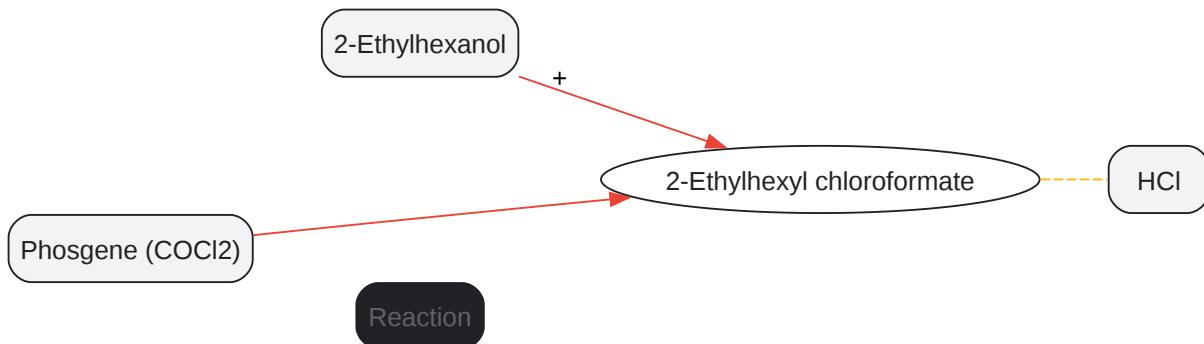
- Solid phosgene (triphosgene)
- 2-Ethylhexanol
- Sodium bicarbonate (or other alkaline substance like carbonate)
- Catalyst (e.g., as specified in the patent)
- Organic solvent (e.g., dichloromethane)

Procedure:

- In a reaction vessel, uniformly mix solid phosgene, a catalyst, and an alkaline substance (e.g., sodium bicarbonate) in an organic solvent. The molar ratio of solid phosgene to catalyst to alkaline substance should be approximately 2:1:4.[15]
- Stir the mixture for 10-30 minutes at a temperature between -5 °C and 25 °C.[15]
- Prepare a solution of 2-ethylhexanol diluted with the same organic solvent. The molar ratio of 2-ethylhexanol to solid phosgene should be 2:1.[15]
- Slowly add the 2-ethylhexanol solution to the reaction mixture. For example, one protocol specifies adding a 0.69 mol/L solution of 2-ethylhexanol in dichloromethane over 30 minutes. [15]
- Maintain the reaction temperature between -5 °C and 25 °C and continue stirring for 1 to 48 hours. One example protocol specifies reacting at 0 °C for 8 hours.[15]

- After the reaction is complete, separate the solid byproducts (e.g., sodium bicarbonate) by suction filtration.[15]
- Purify the resulting colorless oil by vacuum distillation to obtain **2-Ethylhexyl chloroformate**.[15]

This process is reported to yield a product with a purity of 98% and a yield of 91.1%.[\[15\]](#)



[Click to download full resolution via product page](#)

Caption: Synthesis of **2-Ethylhexyl chloroformate**.

Analytical Methods

The quality and purity of **2-Ethylhexyl chloroformate** can be assessed using various analytical techniques. While detailed, step-by-step laboratory protocols are proprietary to manufacturers, the following methods are commonly employed:

Analytical Method	Purpose	Citation
Gas Chromatography (GC)	To determine the purity of the final product and quantify impurities such as residual 2-ethylhexanol and di-(2-ethylhexyl) carbonate.	[11]
Acidimetry	To measure the concentration of acidic impurities, primarily hydrogen chloride.	[11]
Iodometry	To detect and quantify residual phosgene.	[11]
Atomic Absorption Spectrometry (AAS)	To determine the concentration of trace metal impurities, such as iron.	[11]
Spectroscopy (NMR, IR)	1H NMR, 13C NMR, and IR spectroscopy are used to confirm the chemical structure of the compound.	[8]

Safety and Handling

2-Ethylhexyl chloroformate is a toxic and corrosive substance.[4][11][15]

- Hazards: It is fatal if swallowed, inhaled, or in contact with skin.[15] It causes severe skin burns and eye damage.[15] The substance may also be corrosive to metals.[15]
- Handling Precautions: Use only in a well-ventilated area or in a closed system with appropriate exhaust ventilation.[2][15] Wear personal protective equipment, including gloves, protective clothing, and eye/face protection.[2][3][15] Avoid contact with skin, eyes, and clothing.[15] Wash hands thoroughly after handling.[2]
- Storage: Store in a cool, shaded, and well-ventilated place in a tightly closed, corrosion-resistant container.[2][15]

- Spills: In case of a spill, absorb the spillage to prevent material damage.[1][2] Isolate the spill area.[11]

Always consult the Safety Data Sheet (SDS) for complete and up-to-date safety information before handling this chemical.[2][3][11][15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 2-Ethylhexyl chloroformate synthesis - chemicalbook [chemicalbook.com]
- 3. 2-METHOXYETHYL CHLOROFORMATE(628-12-6) 1H NMR spectrum [chemicalbook.com]
- 4. Improved Process For The Preparation Of Chloroformates Using A [quickcompany.in]
- 5. HEXYL CHLOROFORMATE(6092-54-2) 1H NMR spectrum [chemicalbook.com]
- 6. products.bASF.com [products.bASF.com]
- 7. dev.spectrabase.com [dev.spectrabase.com]
- 8. 2-Ethylhexyl chloroformate (24468-13-1) 1H NMR spectrum [chemicalbook.com]
- 9. 2-Ethylhexyl Chloroformate | 24468-13-1 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. Application of ethyl chloroformate derivatization for gas chromatography-mass spectrometry based metabonomic profiling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. framochem.com [framochem.com]
- 12. 2-Ethylhexyl chloroformate | CAS#:24468-13-1 | ChemsRC [chemsrc.com]
- 13. Synthesis and purification method of high-content chloroformic acid-2-ethyl hexyl ester - Eureka | Patsnap [eureka.patsnap.com]
- 14. WO2006044575A1 - Method for the preparation of aliphatic chloroformates - Google Patents [patents.google.com]

- 15. CN101602667A - A kind of preparation method of 2-ethylhexyl chloroformate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [2-Ethylhexyl chloroformate chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1294376#2-ethylhexyl-chloroformate-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com